

A Comparative Analysis of Plasticizer Leaching from Polymers: Dioctyl Azelate and Its Alternatives

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Compound of Interest

Compound Name: Dioctyl azelate

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For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of Plasticizer Migration with Supporting Experimental Data

The selection of plasticizers in polymer formulations is a critical consideration, particularly for applications in the pharmaceutical and medical device industries where patient safety is paramount. Leaching of these additives from the polymer matrix can lead to contamination of drug products, compromised device integrity, and potential toxicological risks. This guide provides a comparative analysis of the leaching characteristics of **dioctyl azelate** (DOZ), a non-phthalate plasticizer, against commonly used plasticizers such as di(2-ethylhexyl) phthalate (DEHP), diisononyl phthalate (DINP), and trioctyl trimellitate (TOTM). The information presented herein is based on available experimental data to facilitate informed material selection.

Executive Summary

Plasticizer migration is the process by which these molecules, which are not chemically bound to the polymer, diffuse out of the plastic.[1] This phenomenon is influenced by several factors including the chemical structure and molecular weight of the plasticizer, the type of polymer, and external conditions such as temperature, contact time, and the nature of the contacting fluid.[1] Concerns over the potential health effects of leached plasticizers, particularly certain phthalates, have driven the demand for safer alternatives with lower leaching potential.[1]

This guide summarizes quantitative data on the leaching of **dioctyl azelate** (represented by its close analog, di(2-ethylhexyl) adipate or DEHA) and other key plasticizers from polyvinyl chloride (PVC), a common polymer in medical applications. The data indicates that higher molecular weight and less polar plasticizers generally exhibit lower leaching rates. While direct comparative studies under identical conditions are limited, the available data suggests that non-phthalate alternatives like azelates and trimellitates may offer a safer profile with reduced migration compared to traditional phthalates like DEHP.

Comparative Leaching Data

The following tables summarize the quantitative data on the migration of various plasticizers from PVC into different simulants. It is important to note that the experimental conditions vary between studies, which can significantly impact leaching rates. Therefore, this data should be used for relative comparison and to understand general trends.

Table 1: Leaching of Plasticizers into Food Simulants and Foodstuffs

Plasticizer	Polymer	Simulant/ Foodstuff	Temperature	Time	Leaching Level	Reference
Di(2-ethylhexyl) adipate (DEHA)	PVC	Uncooked Meat & Poultry	Retail conditions	-	1.0 - 72.8 mg/kg	[2]
Di(2-ethylhexyl) adipate (DEHA)	PVC	Cooked Chicken Portions	Retail conditions	-	9.4 - 48.6 mg/kg	[2]
Di(2-ethylhexyl) adipate (DEHA)	PVC	Cheese	Retail conditions	-	27.8 - 135.0 mg/kg	[2]
Di(2-ethylhexyl) adipate (DEHA)	PVC	Baked Goods & Sandwiches	Retail conditions	-	11 - 212 mg/kg	[2]
Di(2-ethylhexyl) phthalate (DEHP)	PVC	Cheese	-	-	>1.5 mg/kg (exceeded limit)	[3]
Di(2-ethylhexyl) phthalate (DEHP)	PVC	90% Ethanol	Room Temperature	72 hours	4.17 ppm	[4]
Di(2-ethylhexyl) phthalate (DEHP)	PVC	100% Ethanol	Room Temperature	72 hours	11.5 ppm	[4]
Di(2-ethylhexyl)	PVC	Olive Oil	121°C	1 week	Low but detectable	[4]

phthalate
(DEHP)

Table 2: Leaching of Plasticizers from Medical Devices

Plasticizer	Polymer	Medical Device Component	Simulant/Medium	Time	Leaching Level	Reference
Di(2-ethylhexyl) phthalate (DEHP)	PVC	Haemodialysis Tubing	Patient Blood	4 hours	122.95 ± 33.94 mg (extracted)	[5]
Trioctyl trimellitate (TOTM)	PVC	Haemodialysis Tubing	Patient Blood	4 hours	75.11 ± 25.72 mg (extracted)	[5]
Di(2-ethylhexyl) phthalate (DEHP)	PVC	Respiratory Support Devices	Ethanol/Water (1:1)	60 minutes	Median: 6560 µg	[6]
Di(2-ethylhexyl) phthalate (DEHP)	PVC	IV Fluid Bags (PL 146 Plastic)	IV Fluid	-	Median: 16.9 µg	[6]

Experimental Protocols

To ensure the reproducibility and comparability of leaching studies, standardized experimental protocols are crucial. The following is a detailed methodology for a typical plasticizer migration study, synthesized from various standard methods.

Objective: To quantify the amount of plasticizer that migrates from a polymer into a liquid simulant under specified conditions.

Materials:

- Polymer samples (e.g., PVC sheets or tubing) of known dimensions and plasticizer concentration.
- Food simulants (e.g., 10% ethanol for aqueous foods, 50% ethanol for alcoholic foods, 3% acetic acid for acidic foods, and olive oil or isooctane for fatty foods).[\[7\]](#)
- Analytical grade solvents for extraction (e.g., hexane, dichloromethane).[\[7\]](#)
- Internal standard for chromatographic analysis (e.g., dimethyl phthalate).[\[7\]](#)
- Glass vials with inert caps (e.g., PTFE-lined).
- Analytical balance, incubator or oven, and volumetric glassware.
- Analytical instrument: Gas Chromatograph with Mass Spectrometer (GC-MS) or High-Performance Liquid Chromatograph (HPLC) with UV or MS detector.

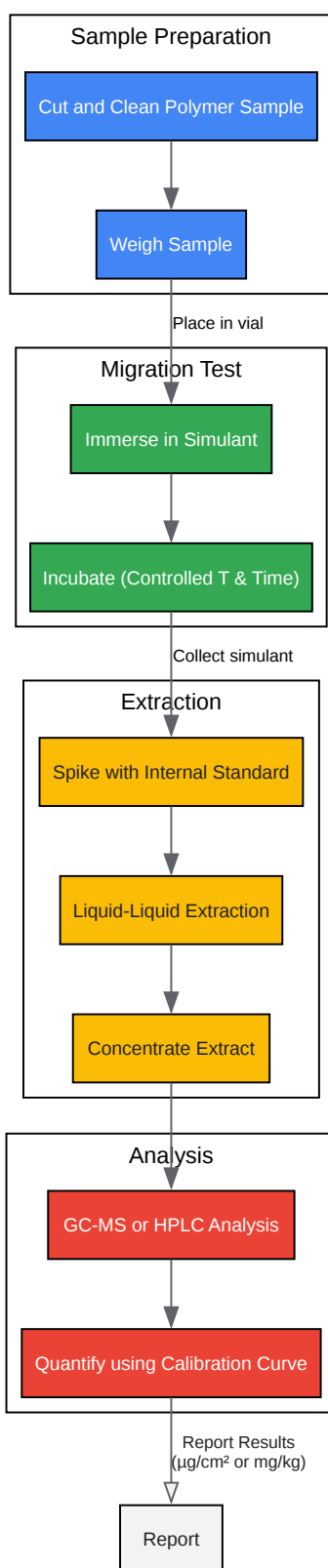
Procedure:

- Sample Preparation:
 - Cut the polymer sample into defined dimensions to allow for the calculation of the surface area.
 - Clean the surface of the sample with a suitable solvent (e.g., methanol) to remove any surface contamination and dry thoroughly.
 - Accurately weigh the prepared sample.
- Migration Test:
 - Place the prepared polymer sample into a clean glass vial.
 - Add a precise volume of the chosen food simulant to the vial, ensuring the sample is fully immersed. The surface area-to-volume ratio should be standardized and recorded.

- Seal the vial and place it in an incubator or oven at a controlled temperature for a specified duration (e.g., 10 days at 40°C for accelerated testing).
- Sample Extraction:
 - After the incubation period, remove the polymer sample from the vial.
 - Transfer a known aliquot of the simulant to a clean extraction vessel.
 - Spike the simulant with a known amount of the internal standard.
 - Perform a liquid-liquid extraction by adding an immiscible organic solvent (e.g., hexane). Shake vigorously and allow the layers to separate.
 - Carefully collect the organic layer containing the leached plasticizer.
 - Concentrate the extract to a small, known volume under a gentle stream of nitrogen.
- Analytical Quantification:
 - Analyze the concentrated extract using GC-MS or HPLC.
 - Prepare a series of calibration standards of the target plasticizer with the internal standard at a constant concentration.
 - Generate a calibration curve by plotting the ratio of the peak area of the plasticizer to the peak area of the internal standard against the concentration of the plasticizer.
 - Quantify the amount of leached plasticizer in the sample by comparing its peak area ratio to the calibration curve.
- Data Reporting:
 - Express the migration results in terms of mass of plasticizer per unit surface area of the polymer (e.g., $\mu\text{g}/\text{cm}^2$) or concentration in the simulant (e.g., mg/kg or ppm).

Visualization of Experimental Workflow

The following diagram illustrates the key steps in a typical plasticizer leaching study.



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Caption: Experimental workflow for quantifying plasticizer leaching.

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References

- 1. benchchem.com [benchchem.com]
- 2. Migration from plasticized films into foods. 2. Migration of di-(2-ethylhexyl)adipate from PVC films used for retail food packaging - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Studies examine phthalate migration from PVC films and adhesives | Food Packaging Forum [foodpackagingforum.org]
- 4. mdpi.com [mdpi.com]
- 5. Comparative study of the leachability of di(2-ethylhexyl) phthalate and tri(2-ethylhexyl) trimellitate from haemodialysis tubing - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Leaching of Phthalates from Medical Supplies and Their Implications for Exposure - PMC [pmc.ncbi.nlm.nih.gov]
- 7. benchchem.com [benchchem.com]
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